An In-depth Technical Guide to Methyl N-cyanobenzimidate: Properties, Stability, and Handling

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Compound of Interest

Compound Name:	*Methyl N-cyanobenzimidate*
CAS No.:	*6041-23-2*
Cat. No.:	*B1606079*

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This guide provides a comprehensive technical overview of **Methyl N-cyanobenzimidate**, a versatile intermediate with significant potential in pharmaceutical and agrochemical research. As a Senior Application Scientist, my objective is to synthesize the available scientific information with practical, field-tested insights to equip researchers, scientists, and drug development professionals with a thorough understanding of this compound's chemical properties, stability, and handling requirements.

Introduction: The N-Cyanoimidate Functional Group

Methyl N-cyanobenzimidate belongs to the N-cyanoimidate class of compounds, characterized by the R-O-C(=N-CN)-R' functional group. This moiety imparts a unique electronic and steric environment, making it a valuable synthon for the construction of more complex molecular architectures. The presence of the cyano group on the imine nitrogen atom significantly influences the reactivity of the imidate functionality, differentiating it from more common imidate esters. Its role as an intermediate suggests its utility in the synthesis of a variety of target molecules.[1]

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Core Chemical Properties of **Methyl N-cyanobenzimidate**

Precise experimental physical properties for **Methyl N-cyanobenzimidate** are not widely documented in readily accessible literature. However, based on its structure and data from chemical databases, we can compile its fundamental characteristics.

Property	Value	Source
CAS Number	6041-23-2	[2]
Molecular Formula	$C_9H_8N_2O$	[2]
Molecular Weight	160.176 g/mol	[2]
Canonical SMILES	COC(=NC#N)C1=CC=CC=C1	[2]
Predicted pKa	-4.14 ± 0.50	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	2	[2]

This table summarizes the key computed and identifying properties of **Methyl N-cyanobenzimidate**.

The predicted low pKa suggests that the N-cyanobenzimidate moiety is a very weak base. The presence of multiple nitrogen and oxygen atoms with lone pairs of electrons allows it to act as a hydrogen bond acceptor, which can influence its solubility in protic solvents.

Spectroscopic Characterization: A Predictive Approach

While specific, experimentally-derived spectra for **Methyl N-cyanobenzimidate** are not readily available in public databases, we can predict the expected spectral features based on the analysis of its functional groups and data from analogous compounds.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to be relatively simple. The methyl protons ($-OCH_3$) would likely appear as a singlet in the upfield region, typically around 3.5-4.0 ppm. The aromatic protons on the benzene ring would present as a multiplet in the downfield region, generally between 7.0 and 8.0 ppm, with the exact chemical shifts and splitting patterns depending on the electronic environment.

- ^{13}C NMR: The carbon NMR spectrum would provide more detailed structural information. We can anticipate the following approximate chemical shifts:

  - Methyl Carbon ($-OCH_3$): Around 50-60 ppm.

  - Aromatic Carbons: In the range of 120-140 ppm. Due to the symmetry of the phenyl group, fewer than six signals may be observed.[3]

  - Imidate Carbon (C=N): This carbon is expected to be significantly deshielded, appearing in the range of 150-170 ppm.

  - Nitrile Carbon ($-C\equiv N$): Typically found in the 115-125 ppm region.

Infrared (IR) Spectroscopy

The IR spectrum of **Methyl N-cyanobenzimidate** would be characterized by several key absorption bands:

- C≡N Stretch: A sharp, medium-to-strong intensity band is expected in the region of 2200-2260 cm^{-1} for the nitrile group.[4]

- C=N Stretch: The imine double bond should exhibit a stretching vibration in the 1640-1690 cm^{-1} range.

- C-O Stretch: The C-O single bond of the methyl ester will likely show a strong absorption between 1000 and 1300 cm^{-1}.

- Aromatic C-H and C=C Stretches: The benzene ring will produce characteristic C-H stretching bands above 3000 cm^{-1} and C=C stretching bands in the 1450-1600 cm^{-1} region.

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Mass Spectrometry (MS)

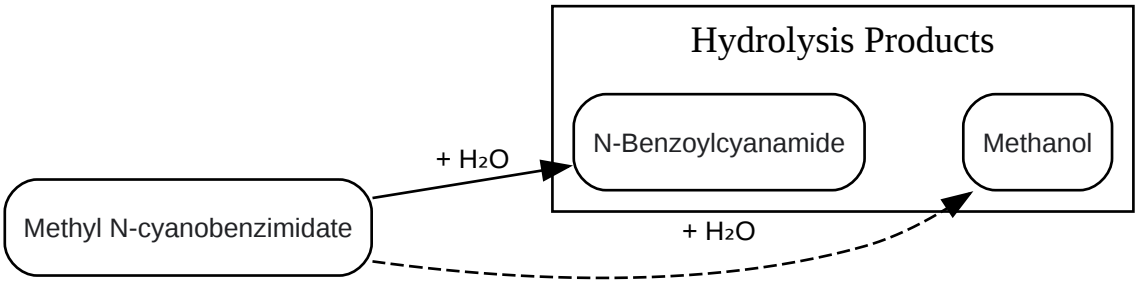
In a mass spectrum, the molecular ion peak (M^+) for **Methyl N-cyanobenzimidate** would be observed at an m/z of approximately 160.18. Common fragmentation patterns would likely involve the loss of the methoxy group (-OCH_3), the cyano group (-CN), or cleavage of the benzoyl moiety.

Stability and Storage Considerations

The stability of N-cyanoimidates is a critical factor for their successful application in synthesis.

Hydrolytic Stability

N-cyanoimidates are generally susceptible to hydrolysis, particularly under acidic or basic conditions.[5][6] The imine bond can be cleaved by water to yield the corresponding N-acylcyanamide and alcohol. This process is often accelerated by the presence of acid or base catalysts. Therefore, it is imperative to store **Methyl N-cyanobenzimidate** in a dry, inert atmosphere and to use anhydrous solvents during reactions.



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Figure 1. Proposed hydrolysis pathway of **Methyl N-cyanobenzimidate**.

Thermal Stability

The thermal stability of cyano-containing compounds can be limited.[7][8] While specific data for **Methyl N-cyanobenzimidate** is unavailable, it is advisable to avoid prolonged exposure to high temperatures to prevent decomposition. Decomposition pathways could involve rearrangement, polymerization, or fragmentation of the molecule.

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Recommended Storage

Based on the general properties of cyano compounds and imidates, the following storage conditions are recommended:

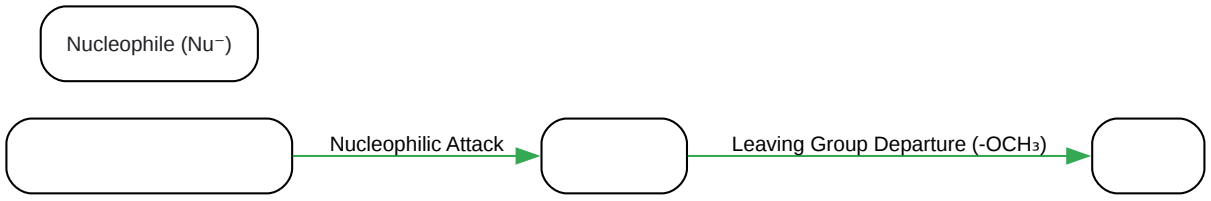
- Temperature: Store in a cool, dry place.
- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon, to prevent hydrolysis.
- Container: Use a tightly sealed container to protect from moisture and air.
- Incompatibilities: Avoid contact with strong acids, strong bases, and oxidizing agents.

Reactivity and Synthetic Applications

The reactivity of **Methyl N-cyanobenzimidate** is dominated by the electrophilic nature of the imidate carbon and the nucleophilicity of the nitrogen atoms.

Nucleophilic Attack at the Imidate Carbon

The imidate carbon is susceptible to attack by various nucleophiles. This reactivity can be harnessed to synthesize a range of heterocyclic and acyclic compounds. For instance, reaction with amines could lead to the formation of guanidine derivatives, while reaction with other nucleophiles could provide access to diverse molecular scaffolds.



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Figure 2. General reactivity of **Methyl N-cyanobenzimidate** with a nucleophile.

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Experimental Protocols: A General Approach to Synthesis

While a specific, optimized synthesis for **Methyl N-cyanobenzimidate** is not detailed in readily available literature, a general approach can be inferred from the synthesis of its derivatives, such as (E)-Methyl 2,6-dichloro-N-cyanobenzimidate.[2]

Synthesis of a Dichlorinated Analog: A Case Study

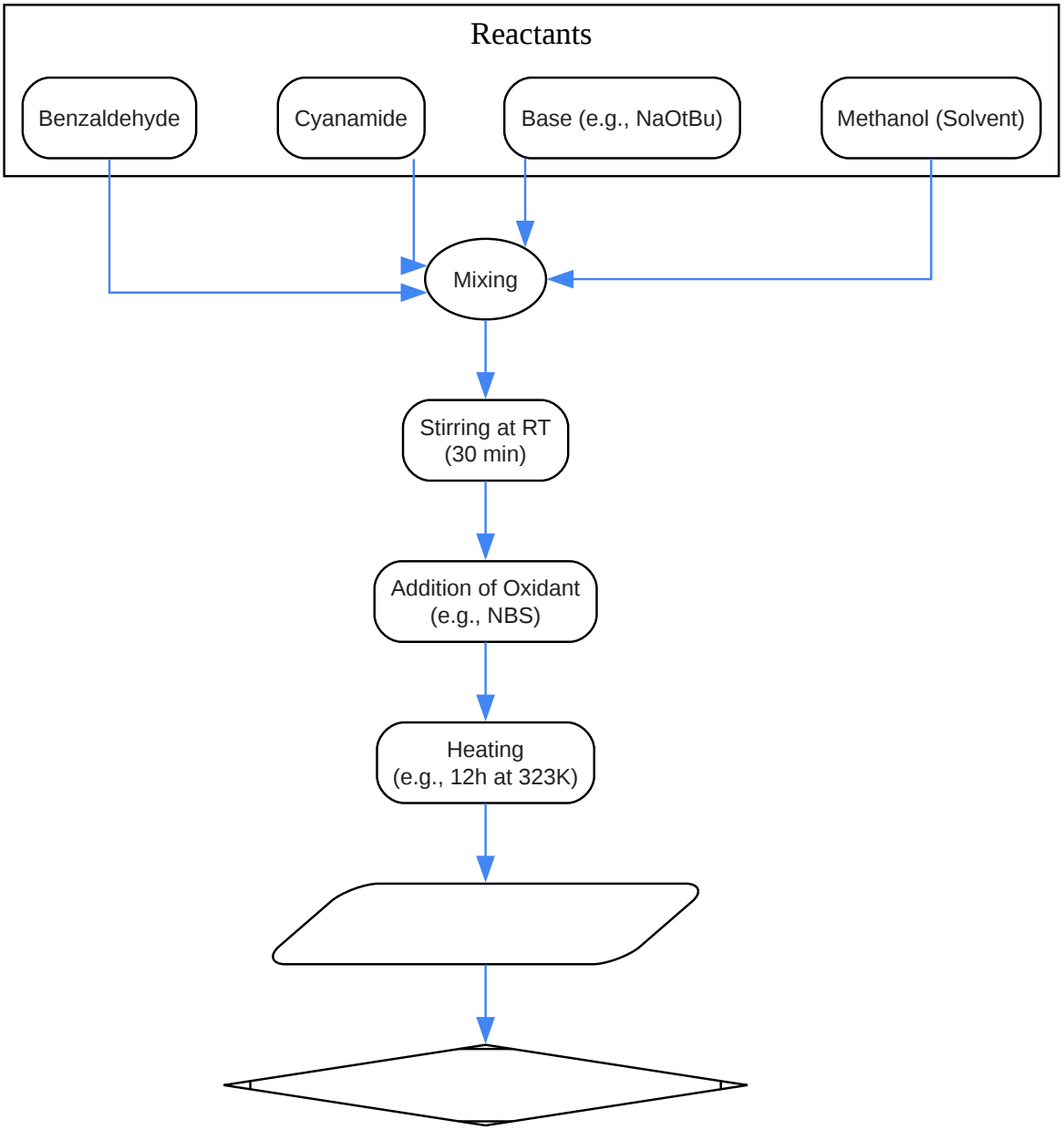
The synthesis of (E)-Methyl 2,6-dichloro-N-cyanobenzimidate proceeds via the reaction of 2,6-dichlorobenzaldehyde with cyanamide and a base, followed by oxidation.[2]

Step-by-Step Methodology:

- A mixture of 2,6-dichlorobenzaldehyde (1 mmol), cyanamide (3 equiv), and sodium tert-butoxide (3 equiv) in methanol (8 ml) is stirred for 30 minutes at room temperature.
- N-bromosuccinimide (NBS) (3 equiv) is then added to the mixture.
- The reaction is stirred for 12 hours at 323 K.
- The product is purified by flash chromatography on silica gel using a petroleum ether/ethyl acetate eluent.

This protocol suggests that a similar approach, starting from benzaldehyde, could potentially yield **Methyl N-cyanobenzimidate**. However, optimization of the reaction conditions would be necessary.

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Figure 3. A proposed workflow for the synthesis of **Methyl N-cyanobenzimidate**.

Safety and Handling

As with any cyano-containing compound, strict safety protocols must be followed when handling **Methyl N-cyanobenzimidate**.

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- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of any potential vapors or dust.
- Incompatible Materials: Keep away from strong acids, bases, and oxidizing agents to prevent potentially vigorous reactions.
- Spill and Waste Disposal: In case of a spill, contain the material and dispose of it as hazardous waste in accordance with local regulations.

Conclusion and Future Outlook

Methyl N-cyanobenzimidate is a compound with considerable synthetic potential, yet it remains relatively under-characterized in the public domain. This guide has provided a comprehensive overview of its known properties, along with reasoned predictions for its spectroscopic features, stability, and reactivity based on analogous structures and fundamental chemical principles. The lack of extensive experimental data highlights an opportunity for further research to fully elucidate the properties and synthetic utility of this promising intermediate. As a Senior Application Scientist, I encourage the scientific community to explore the chemistry of **Methyl N-cyanobenzimidate**, which holds the potential to unlock new pathways in the development of novel pharmaceuticals and agrochemicals.

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